

A Comparative Guide to Competitive ELISA Kits for Canine C-Peptide Validation

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For researchers, scientists, and drug development professionals engaged in canine diabetes and metabolic disease research, the accurate measurement of C-peptide is crucial for assessing pancreatic beta-cell function. This guide provides a detailed comparison of commercially available competitive ELISA kits for canine C-peptide, offering a comprehensive overview of their performance characteristics, experimental protocols, and a look at alternative measurement methodologies.

Performance Comparison of Canine C-Peptide Competitive ELISA Kits

The selection of an appropriate ELISA kit is paramount for obtaining reliable and reproducible data. Below is a summary of key performance metrics for several commercially available kits.



Manufact urer	Kit Catalog No.	Sensitivit y	Detection Range	Intra- Assay CV (%)	Inter- Assay CV (%)	Sample Type
Sigma- Aldrich / Merck Millipore	EZCCP- 47K	0.24 ng/mL	0.2 - 10 ng/mL	<10%[1][2]	<15%[1][2]	Serum, Plasma[3]
Assay Genie	CNEB0091	0.069 ng/mL[4]	0.156 - 10 ng/mL[4]	Provided with kit[4]	Provided with kit[4]	Serum, Plasma, Lysate[4]
Assay Genie	CNDL0001 3	Not Specified	Not Specified	<10%[5]	<12%[5]	Serum, Plasma, Cell Culture Supernata nts[5]
Antibodies.	A82419	<0.061 ng/ml[6]	0.156 - 10 ng/ml[6]	<10%[6]	<12%[6]	Serum, Plasma, Tissue Homogena tes, Cell Lysates, Cell Culture Supernata nts[6]
ELK Biotechnol ogy	Not Specified	0.13 ng/mL[7]	0.32 - 20 ng/mL[7]	<8%[7]	<10%[7]	Serum, Plasma, Tissue Homogena tes, Cell Lysates, Cell Culture



						Supernata nts[7]
Cloud- Clone Corp.	CEA447Ca	Not Specified	98.77 - 8,000 pg/mL[8]	Not Specified	Not Specified	Serum, Plasma, Tissue Homogena tes, Cell Lysates, Cell Culture Supernata nts[8]
St John's Laboratory	STJE0007 564	0.061 ng/mL	0.156 - 10 ng/mL	Not Specified	Not Specified	Serum, Plasma, Tissue Homogena tes, Cell Lysates, Cell Culture Supernata nts

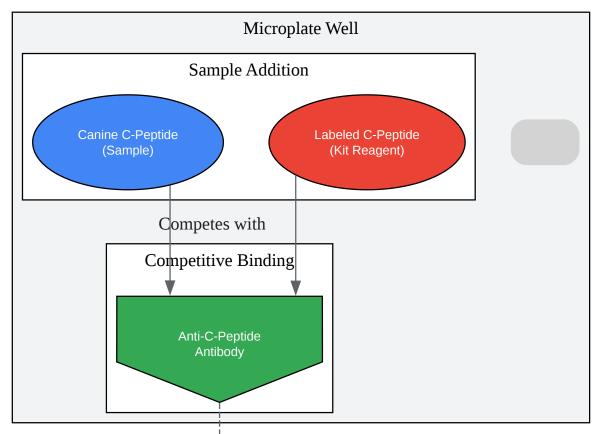
Experimental Principles and Protocols

Understanding the underlying principles and specific protocols of each kit is essential for successful experimental execution and data interpretation.

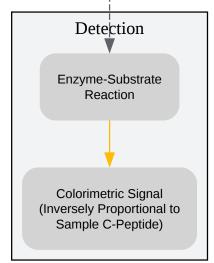
Principle of Competitive ELISA

Competitive ELISA is a common method for quantifying antigens, such as C-peptide. In this assay, the C-peptide in the sample competes with a labeled (e.g., biotinylated) C-peptide for a limited number of primary antibody binding sites. The amount of labeled C-peptide bound to the antibody is inversely proportional to the amount of C-peptide in the sample.

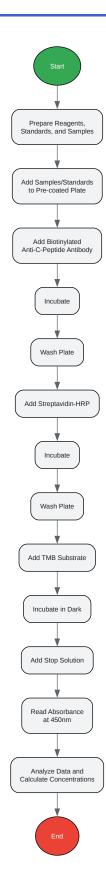




Bound Labeled C-Peptide is Detected







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